

Long-term storage conditions for 5-O-Methylvisammioside standard

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Compound of Interest

Compound Name: 5-O-Methylvisammioside
(Standard)

Cat. No.: B15597146

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Technical Support Center: 5-O-Methylvisammioside Standard

This technical support center provides researchers, scientists, and drug development professionals with essential information for the long-term storage, handling, and use of the 5-O-Methylvisammioside standard.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for the 5-O-Methylvisammioside standard?

A1: For optimal stability, the powdered form of 5-O-Methylvisammioside should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] Once dissolved in a solvent, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to 2 years or at -20°C for up to 1 year.^{[1][2]}

Q2: What solvents can be used to dissolve 5-O-Methylvisammioside?

A2: 5-O-Methylvisammioside is soluble in DMSO (up to 90 mg/mL), water (up to 90 mg/mL), and ethanol (up to 90 mg/mL).^{[3][4]} For in vitro studies, DMSO is a common solvent, with concentrations of 50 mg/mL being achievable with ultrasonic assistance.^[1] It is recommended

to use freshly opened, anhydrous DMSO as the compound's solubility can be affected by moisture.[\[1\]](#)[\[3\]](#)

Q3: How should I prepare a stock solution?

A3: To prepare a stock solution, dissolve the powdered 5-O-Methylvisammioside in an appropriate solvent, such as DMSO, to the desired concentration. If you encounter solubility issues, gentle warming or sonication can be used to aid dissolution.[\[1\]](#) It is crucial to aliquot the stock solution into single-use vials to prevent degradation from multiple freeze-thaw cycles.[\[1\]](#)

Q4: What are the known biological activities of 5-O-Methylvisammioside?

A4: 5-O-Methylvisammioside, a natural product isolated from *Saposhnikovia divaricata*, has demonstrated several pharmacological effects, including analgesic, antipyretic, anti-inflammatory, and anti-platelet aggregation activities.[\[3\]](#)[\[5\]](#)

Long-Term Storage Conditions

The following table summarizes the recommended long-term storage conditions for the 5-O-Methylvisammioside standard in different forms.

Form	Storage Temperature	Duration	Citations
Powder	-20°C	3 years	[1] [3]
4°C	2 years	[1]	
In Solvent	-80°C	2 years	[1] [2]
-20°C	1 year	[1] [2] [3]	

Troubleshooting Guide

This guide addresses specific issues that users might encounter during their experiments with 5-O-Methylvisammioside.

Issue	Potential Cause	Recommended Solution
Difficulty Dissolving the Compound	1. Incorrect solvent.2. Solvent has absorbed moisture (especially DMSO).3. Compound has precipitated out of solution.	1. Ensure you are using a recommended solvent such as DMSO, water, or ethanol.2. Use fresh, anhydrous DMSO for preparing stock solutions. [1] [3] 3. Gentle warming or sonication can help redissolve the compound. [1]
Inconsistent or No Biological Activity	1. Compound degradation due to improper storage or repeated freeze-thaw cycles.2. Incorrect concentration of the working solution.	1. Always aliquot stock solutions and store them at the recommended temperatures (-20°C or -80°C). Avoid leaving the compound at room temperature for extended periods.2. Verify the calculations for your dilutions and ensure your pipetting is accurate.
Precipitation in Cell Culture Media	1. The final concentration of the organic solvent (e.g., DMSO) is too high.2. The compound's solubility limit in the aqueous media has been exceeded.	1. Ensure the final concentration of the solvent in your cell culture media is low (typically $\leq 0.5\%$) and non-toxic to the cells.2. Perform a solubility test in your specific cell culture medium before conducting the experiment.

Experimental Protocols

In Vitro Anti-Inflammatory Assay: Inhibition of Nitric Oxide (NO) Production in LPS-Stimulated RAW 264.7 Macrophages

This protocol details a common method to assess the anti-inflammatory activity of 5-O-Methylvisammioside by measuring its ability to inhibit the production of nitric oxide in lipopolysaccharide (LPS)-stimulated murine macrophage-like RAW 264.7 cells.[3][6]

Materials:

- 5-O-Methylvisammioside standard
- RAW 264.7 macrophage cells
- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Lipopolysaccharide (LPS) from E. coli
- Griess Reagent (1% sulfanilamide and 0.1% naphthylethylenediamine dihydrochloride in 2.5% phosphoric acid)
- Sodium nitrite (for standard curve)
- 96-well cell culture plates

Methodology:

- Cell Culture and Seeding:
 - Culture RAW 264.7 cells in DMEM with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO₂ incubator.
 - Seed the cells in 96-well plates at a density of 1×10^5 cells/well and allow them to adhere overnight.[6]
- Compound Treatment:
 - Prepare a stock solution of 5-O-Methylvisammioside in DMSO.
 - Pre-treat the cells with various concentrations of 5-O-Methylvisammioside (e.g., 1, 5, 10, 25, 50 μ M) for 1-2 hours before LPS stimulation. Include a vehicle control (DMSO) group.

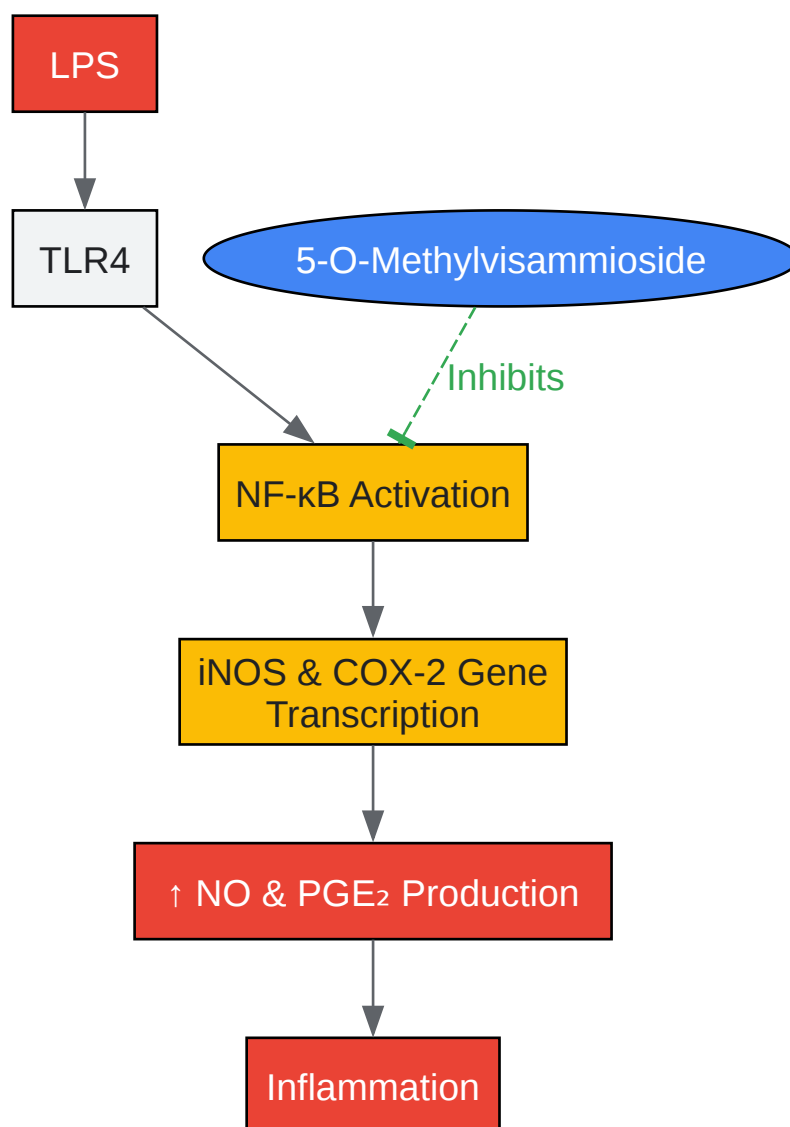
- LPS Stimulation:
 - After pre-treatment, stimulate the cells with LPS (1 $\mu\text{g/mL}$) for 24 hours to induce an inflammatory response.[3] Include a negative control group with no LPS stimulation.
- Nitric Oxide Measurement (Griess Assay):
 - After the 24-hour incubation, collect 100 μL of the cell culture supernatant from each well.
 - Add 100 μL of Griess reagent to each supernatant sample in a new 96-well plate.[3]
 - Incubate the mixture at room temperature for 10 minutes.
 - Measure the absorbance at 540 nm using a microplate reader.
 - Quantify the nitrite concentration by comparing the absorbance values to a standard curve generated with known concentrations of sodium nitrite.
- Data Analysis:
 - Calculate the percentage of NO inhibition for each concentration of 5-O-Methylvisammioside compared to the LPS-stimulated vehicle control group.
 - Determine the IC_{50} value (the concentration at which 50% of NO production is inhibited).

Visualizations



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Caption: Experimental workflow for the LPS-induced inflammation assay.



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Caption: Proposed anti-inflammatory signaling pathway of 5-O-Methylvisammioside.

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